

Handling, storage, and disposal protocols for Tetrabutylurea.

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Compound of Interest

Compound Name: Tetrabutylurea

Cat. No.: B1198226

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Application Notes and Protocols for Tetrabutylurea

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed protocols for the safe handling, storage, and disposal of **Tetrabutylurea** (CAS No. 4559-86-8). Adherence to these guidelines is crucial to ensure personnel safety and minimize environmental impact.

Section 1: Chemical and Physical Properties

Tetrabutylurea is a colorless to yellowish organic liquid.^[1] It is used as a solvent and reagent in various chemical processes, including as a solvent in hydrogen peroxide production and as an electrolyte in electrochemical devices.^{[2][3]}

Table 1: Physical and Chemical Properties of **Tetrabutylurea**

Property	Value	Source
Molecular Formula	C17H36N2O	[2] [4] [5]
Molecular Weight	284.48 g/mol	[4] [5] [6]
CAS Number	4559-86-8	[1] [6] [7]
Appearance	Colorless to pale yellow liquid	[1] [8]
Boiling Point	163°C at 12 mmHg	[6]
305°C	[1]	
Melting Point	155°C (decomposes)	[6]
Flash Point	127°C (closed cup)	[1]
Water Solubility	4.3 mg/L at 20°C	[1]
Density	0.8764 g/cm ³ at 20°C	[1]
Vapor Pressure	1.9 x 10E-4 hPa at 20°C	[1]
Log Kow (Octanol/Water Partition Coefficient)	6.2 at 25°C	[1]

Section 2: Hazard Identification and Safety Precautions

Tetrabutylurea is classified as a skin irritant and is toxic to aquatic life with long-lasting effects.
[\[7\]](#)[\[9\]](#) It is a combustible liquid.[\[6\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[7\]](#)[\[9\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[7\]](#)[\[9\]](#)
- H227: Combustible liquid.[\[6\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- P273: Avoid release to the environment.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of water.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- P332+P317: If skin irritation occurs: Get medical help.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- P362+P364: Take off contaminated clothing and wash it before reuse.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- P391: Collect spillage.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- P501: Dispose of contents/container in accordance with local regulations.[\[6\]](#)[\[7\]](#)[\[9\]](#)

Section 3: Experimental Protocols

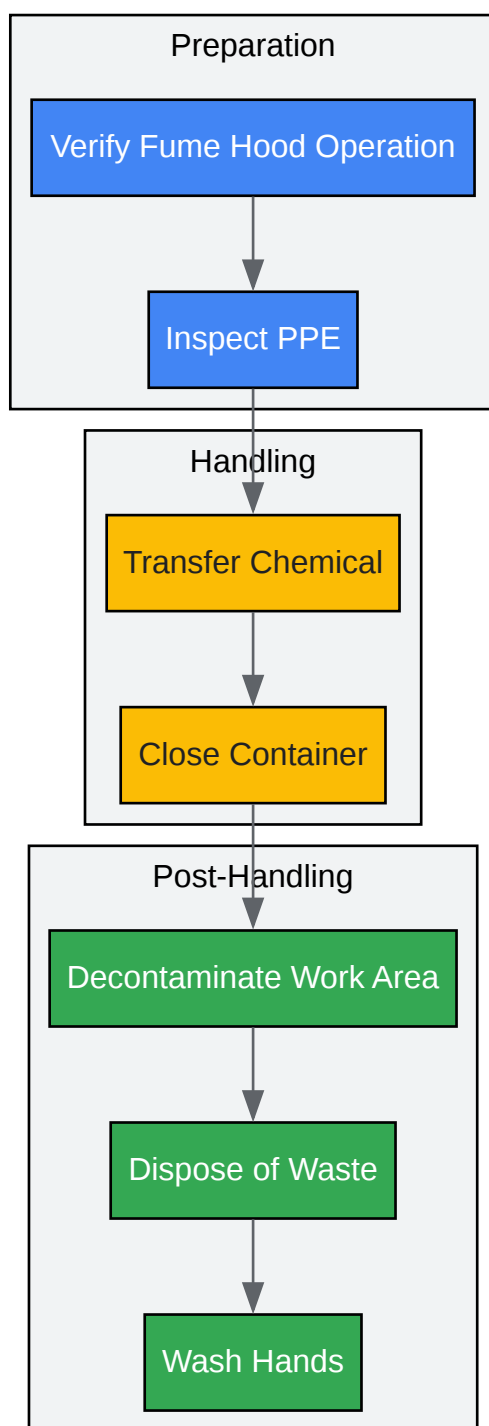
General Handling Protocol

This protocol outlines the standard procedure for handling **Tetrabutylurea** in a laboratory setting to minimize exposure and ensure safety.

Methodology:

- Engineering Controls: All handling of **Tetrabutylurea** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[10\]](#) Ensure that an emergency eyewash station and safety shower are readily accessible.[\[10\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[7\]](#)[\[10\]](#)
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[\[6\]](#)
 - Body Protection: Wear a lab coat or chemical-resistant apron. For larger quantities, impervious clothing may be necessary.[\[6\]](#)[\[7\]](#)

- Respiratory Protection: If working outside a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an organic vapor cartridge.[\[7\]](#)
- Handling Procedure:
 - Avoid contact with skin and eyes.[\[6\]](#)[\[11\]](#)
 - Avoid inhalation of vapor or mist.[\[6\]](#)
 - Use non-sparking tools to prevent ignition.[\[6\]](#)[\[11\]](#)
 - Take measures to prevent the buildup of electrostatic charge.[\[10\]](#)
 - Keep away from heat, sparks, and open flames.[\[6\]](#)
 - Wash hands thoroughly after handling.[\[10\]](#)



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Caption: General Handling Workflow for **Tetrabutylurea**

Storage Protocol

Proper storage is essential to maintain the stability of **Tetrabutylurea** and prevent hazardous situations.

Methodology:

- Container: Store in a tightly closed, original container.[6][11]
- Location: Keep in a cool, dry, and well-ventilated area.[2][6][11] The storage temperature should not exceed 37°C.[3]
- Incompatible Materials: Store separately from oxidizing agents and foodstuffs.[10][11]
- Safety Measures: The storage area should be equipped with lightning protection and an exhaust system with grounding to prevent static electricity buildup.[3] Prohibit the use of equipment and tools that are prone to sparks.[3] Keep away from heat and sources of ignition.[3]

Disposal Protocol

Tetrabutylurea and its containers must be disposed of as hazardous waste.

Methodology:

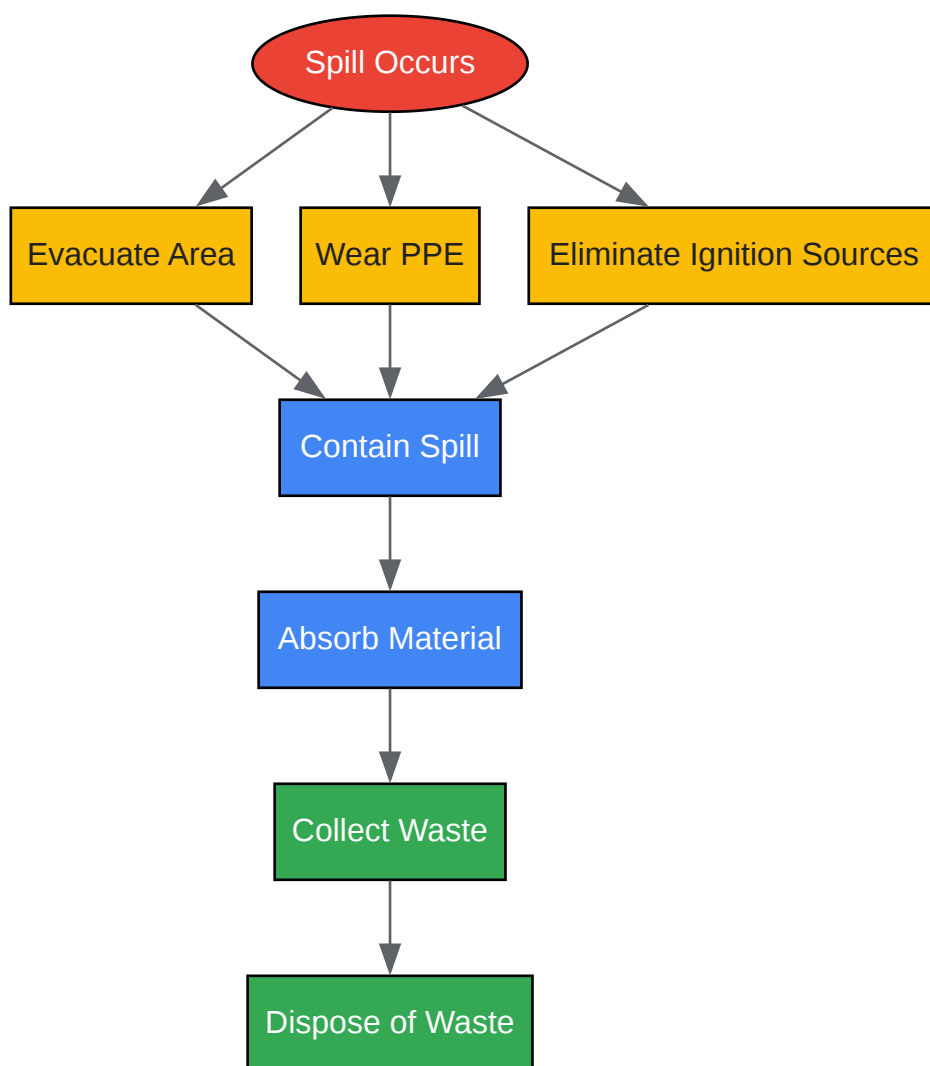
- Waste Collection: Collect waste **Tetrabutylurea** in a designated, labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Method: The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6]
- Environmental Precautions: Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[6] Do not discharge to sewer systems.[6]
- Regulatory Compliance: Observe all federal, state, and local environmental regulations when disposing of this substance.[10]
- Container Disposal: Contaminated packaging can be triple-rinsed and offered for recycling or reconditioning. Alternatively, puncture the container to make it unusable and dispose of it in a sanitary landfill.[6]

Section 4: Emergency Procedures

Accidental Release Measures

Methodology:

- Personal Precautions:
 - Evacuate personnel to a safe area, upwind of the spill.[\[6\]](#)[\[7\]](#)
 - Ensure adequate ventilation.[\[6\]](#)[\[7\]](#)
 - Wear appropriate PPE as described in Section 3.1.[\[6\]](#)[\[7\]](#)
 - Avoid breathing vapors, mist, or gas.[\[6\]](#)[\[7\]](#)
 - Eliminate all ignition sources.[\[6\]](#)
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.[\[6\]](#)[\[7\]](#)
 - Do not let the chemical enter drains, as it is toxic to aquatic life.[\[6\]](#)[\[7\]](#)
- Containment and Cleaning Up:
 - Absorb the spill with an inert absorbent material (e.g., dry sand, earth, or sawdust).[\[10\]](#)[\[12\]](#)
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[\[6\]](#)
 - Use spark-proof tools and explosion-proof equipment during cleanup.[\[6\]](#)[\[10\]](#)



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Caption: Accidental Release Workflow

First Aid Measures

Methodology:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][7][13]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. If skin irritation occurs, consult a doctor.[6][7][13]

- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[6][7][10]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[6][7]

Fire-Fighting Measures

Methodology:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6][7][10]
- Unsuitable Extinguishing Media: Do not use a heavy stream of water as it may scatter and spread the fire.[10]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides and carbon oxides.[10][12][14]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7][14]

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